

Synthesis and Manufacturing of Basic Blue 16: A Technical Guide

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Compound of Interest

Compound Name: *Indoine blue*

Cat. No.: *B1672791*

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Introduction

Basic Blue 16, also identified by its Colour Index (C.I.) number 12210, is a single azo class synthetic dye.^[1] This technical guide provides a comprehensive overview of the synthesis and manufacturing of Basic Blue 16, focusing on its chemical principles, a general experimental approach, and relevant analytical considerations. While a specific, detailed experimental protocol for the synthesis of Basic Blue 16 is not extensively documented in publicly available literature, this guide outlines a robust methodology based on well-established principles of azo dye chemistry.

Chemical Properties

A summary of the key chemical and physical properties of Basic Blue 16 is presented in Table 1.

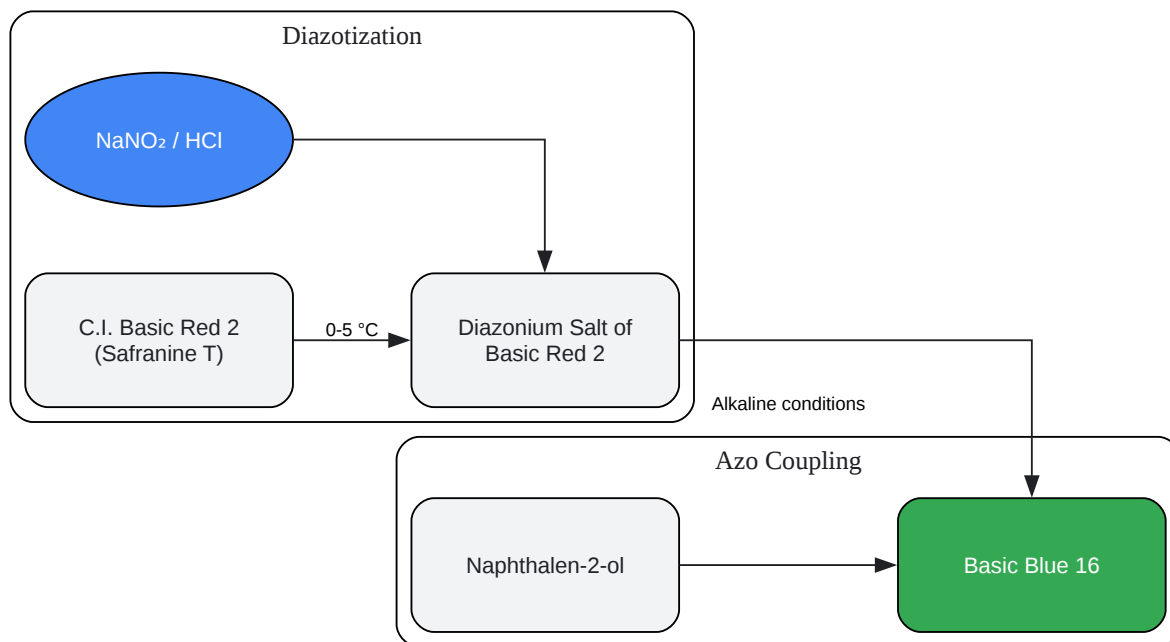
Property	Value	Reference
C.I. Name	Basic Blue 16	[1]
C.I. Number	12210	[1]
CAS Number	4596-88-4	[1]
Molecular Formula	C ₃₀ H ₂₄ ClN ₅ O	[1]
Molecular Weight	506.00 g/mol	[1]
Molecular Structure	Single Azo Class	[1]
Appearance	Red-light navy blue powder	[1]
Solubility	Soluble in water (purple solution), Soluble in ethanol (blue-purple solution)	[1]

Synthesis Pathway

The manufacturing of Basic Blue 16 involves a two-step process:

- Diazotization of C.I. Basic Red 2 (also known as Safranine T or C.I. 50240).
- Azo coupling of the resulting diazonium salt with Naphthalen-2-ol (also known as 2-naphthol or β-naphthol).[1]

The overall chemical transformation is depicted in the following diagram:



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Synthesis pathway of Basic Blue 16.

Experimental Protocols

The following protocols are based on general procedures for diazotization and azo coupling reactions and should be adapted and optimized for the specific synthesis of Basic Blue 16.

Diazotization of C.I. Basic Red 2 (Safranin T)

This step involves the conversion of the primary aromatic amine group on Safranin T into a diazonium salt using nitrous acid, which is generated in situ from sodium nitrite and a strong acid, typically hydrochloric acid.

Materials and Reagents:

- C.I. Basic Red 2 (Safranine T, C.I. 50240)
- Sodium Nitrite (NaNO_2)
- Concentrated Hydrochloric Acid (HCl)
- Distilled Water
- Ice

Procedure:

- A solution of C.I. Basic Red 2 is prepared in dilute hydrochloric acid.
- The solution is cooled to 0-5 °C in an ice bath with constant stirring. Maintaining this low temperature is critical to prevent the decomposition of the unstable diazonium salt.
- A pre-cooled aqueous solution of sodium nitrite is added dropwise to the Safranine T solution. The addition should be slow to maintain the low temperature.
- The reaction is stirred for a short period after the addition is complete to ensure full conversion to the diazonium salt. The completion of the diazotization can be monitored by testing for the absence of the starting amine and the presence of excess nitrous acid using starch-iodide paper.

Azo Coupling with Naphthalen-2-ol

The freshly prepared diazonium salt is then reacted with 2-naphthol in an electrophilic aromatic substitution reaction to form the azo dye, Basic Blue 16.

Materials and Reagents:

- Diazonium salt solution of C.I. Basic Red 2 (from the previous step)
- Naphthalen-2-ol (2-naphthol)
- Sodium Hydroxide (NaOH)
- Distilled Water

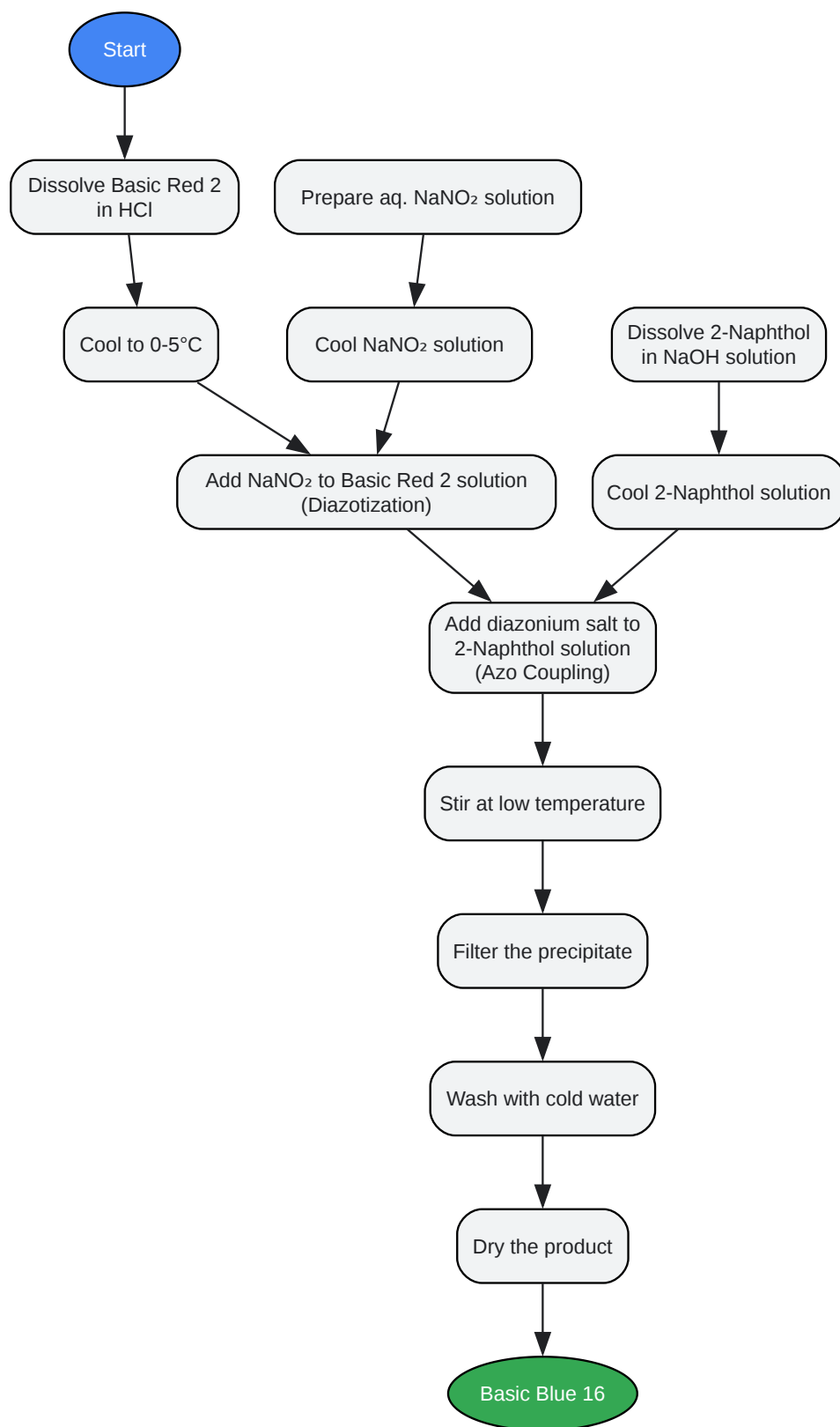
- Ice

Procedure:

- A solution of 2-naphthol is prepared in an aqueous sodium hydroxide solution. This alkaline condition is necessary to activate the 2-naphthol for the electrophilic attack by the diazonium salt.
- The 2-naphthol solution is cooled to 0-5 °C in an ice bath.
- The cold diazonium salt solution is slowly added to the cold 2-naphthol solution with vigorous stirring.
- The reaction mixture is stirred at a low temperature for a period to ensure the completion of the coupling reaction. The formation of the colored precipitate of Basic Blue 16 indicates the progress of the reaction.
- The pH of the reaction mixture should be monitored and maintained in the alkaline range to facilitate the coupling reaction.

General Experimental Workflow

The following diagram illustrates a general workflow for the synthesis of an azo dye like Basic Blue 16.



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General experimental workflow for the synthesis of Basic Blue 16.

Purification and Characterization

Purification

The crude Basic Blue 16 precipitate is typically purified to remove unreacted starting materials and by-products. Common purification techniques for azo dyes include:

- **Recrystallization:** The crude dye can be dissolved in a suitable solvent and then allowed to crystallize, leaving impurities in the mother liquor.
- **Washing:** Thorough washing of the filtered precipitate with cold water helps remove water-soluble impurities.
- **Solvent Extraction:** In some cases, solvent extraction can be used to selectively remove impurities.

Characterization

The identity and purity of the synthesized Basic Blue 16 should be confirmed using various analytical techniques.

Analytical Technique	Expected Information
UV-Visible Spectroscopy	Determination of the maximum absorption wavelength (λ_{max}) and confirmation of the color properties.
Infrared (IR) Spectroscopy	Identification of functional groups present in the molecule, such as the N=N azo linkage and the hydroxyl group.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Elucidation of the detailed molecular structure.
High-Performance Liquid Chromatography (HPLC)	Assessment of the purity of the final product.
Mass Spectrometry (MS)	Determination of the molecular weight and confirmation of the molecular formula.

Note: Specific quantitative data for the yield, purity, and analytical characterization of Basic Blue 16 from this particular synthesis are not readily available in the public domain. Researchers should perform these analyses to validate their synthesis.

Conclusion

The synthesis of Basic Blue 16 is a standard example of azo dye production, involving the well-understood reactions of diazotization and azo coupling. While a specific, detailed protocol with quantitative data is not widely published, the general procedures outlined in this guide provide a solid foundation for the successful synthesis and manufacturing of this dye. Careful control of reaction conditions, particularly temperature, is crucial for achieving a good yield and high purity of the final product. Comprehensive analytical characterization is essential to confirm the identity and quality of the synthesized Basic Blue 16.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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